

# 2-Iodo-4-nitrophenol molecular weight and formula

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## Compound of Interest

Compound Name: 2-Iodo-4-nitrophenol

Cat. No.: B1296312

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## Technical Data Sheet: 2-Iodo-4-nitrophenol

This document provides core physicochemical properties of **2-Iodo-4-nitrophenol**, a compound relevant to various fields of chemical and pharmaceutical research.

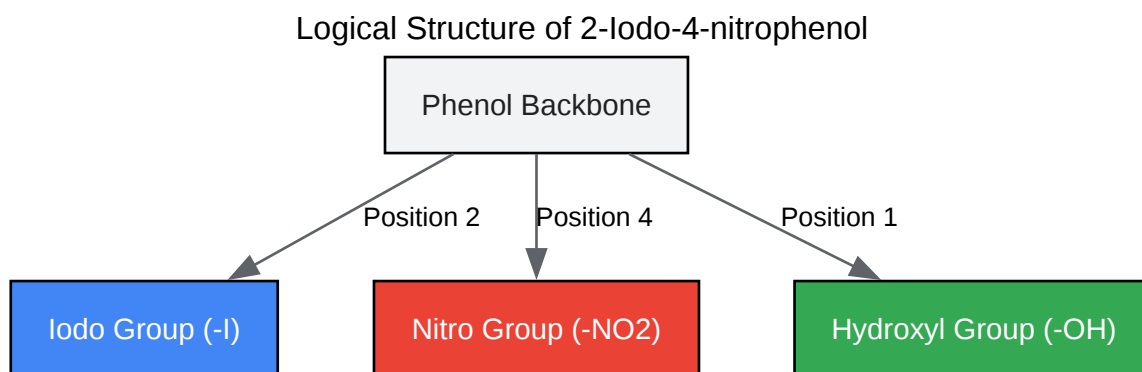
## Physicochemical Properties

Below is a summary of the key molecular identifiers for **2-Iodo-4-nitrophenol**.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>4</sub> INO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	265.01 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	264.92359 g/mol	<a href="#">[4]</a>
CAS Number	89487-91-2	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	BKQFOYCEUMVWOW-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a>

## Structural Representation

A logical diagram representing the connectivity of atoms in **2-Iodo-4-nitrophenol** is provided below.



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*A diagram showing the substituent groups on the phenol backbone.*

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## References

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